

Synthesis and Characterization of Allyl(chloromethyl)dimethylsilane: A Technical Guide

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Compound of Interest

Compound Name: **Allyl(chloromethyl)dimethylsilane**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl(chloromethyl)dimethylsilane is a versatile organosilane reagent of significant interest in organic synthesis and materials science. Its bifunctional nature, possessing both a reactive chloromethyl group and an allyl moiety, allows for a diverse range of chemical transformations. This technical guide provides a comprehensive overview of the synthesis and detailed characterization of **Allyl(chloromethyl)dimethylsilane**, tailored for professionals in research and drug development. This document outlines common synthetic routes and presents a compilation of spectroscopic and physical data crucial for its identification and application.

Introduction

Allyl(chloromethyl)dimethylsilane, with the chemical formula $C_6H_{13}ClSi$, serves as a valuable building block in organic chemistry.^{[1][2]} The presence of the chloromethyl group allows for nucleophilic substitution reactions, while the allyl group can participate in various addition and rearrangement reactions.^[3] This dual reactivity makes it a key intermediate in the synthesis of more complex organosilanes and organic molecules. Understanding its synthesis and having access to its comprehensive characterization data is paramount for its effective utilization in research and development.

Synthesis of Allyl(chloromethyl)dimethylsilane

Several methods have been reported for the synthesis of **Allyl(chloromethyl)dimethylsilane**. The primary approaches involve either the direct chlorination of an appropriate silane precursor or a methylation reaction.

Chlorination of Allyltrimethylsilane

A common laboratory-scale synthesis involves the free-radical chlorination of allyltrimethylsilane. This method utilizes a radical initiator, such as benzoyl peroxide or azobisisobutyronitrile (AIBN), to facilitate the reaction with a chlorinating agent like sulfonyl chloride (SO_2Cl_2).

Experimental Protocol:

- Materials: Allyltrimethylsilane, sulfonyl chloride, benzoyl peroxide, and a suitable solvent (e.g., carbon tetrachloride, though safer alternatives are recommended).
- Procedure: To a solution of allyltrimethylsilane in a dry, inert solvent, sulfonyl chloride is added dropwise at a controlled temperature, typically with cooling. A catalytic amount of benzoyl peroxide is added in portions to initiate and sustain the reaction. The reaction mixture is then refluxed for several hours. Progress is monitored by techniques such as gas chromatography (GC). Upon completion, the reaction mixture is carefully distilled to isolate the desired product, **Allyl(chloromethyl)dimethylsilane**.

Reaction of (Chloromethyl)dimethylchlorosilane with an Allyl Grignard Reagent

An alternative approach involves the reaction of (chloromethyl)dimethylchlorosilane with a suitable allylating agent, such as allylmagnesium bromide. This nucleophilic substitution reaction at the silicon center provides a direct route to the target molecule.

Experimental Protocol:

- Materials: (Chloromethyl)dimethylchlorosilane, magnesium turnings, allyl bromide, and an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran).

- Procedure: A Grignard reagent is first prepared by reacting allyl bromide with magnesium turnings in anhydrous ether. To this freshly prepared allylmagnesium bromide solution, (chloromethyl)dimethylchlorosilane is added slowly at a low temperature. The reaction is then allowed to warm to room temperature and stirred until completion. The reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is separated, dried over an anhydrous salt (e.g., MgSO₄), and the solvent is removed under reduced pressure. The crude product is then purified by fractional distillation.[\[4\]](#)

Characterization Data

Thorough characterization is essential to confirm the identity and purity of the synthesized **Allyl(chloromethyl)dimethylsilane**. The following tables summarize the key physical and spectroscopic data.

Physical Properties

| Property | Value | Reference |
|---------------------------------------|-------------------------------------|---|
| Molecular Formula | C ₆ H ₁₃ ClSi | [1] [2] |
| Molecular Weight | 148.71 g/mol | [1] [5] |
| Boiling Point | 140 °C | [5] |
| 63-66 °C @ 50 mm Hg | [6] | |
| Density | 0.907 g/mL at 25 °C | [6] |
| Refractive Index (n ²⁰ /D) | 1.449 | [6] [7] |

Spectroscopic Data

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

| Nucleus | Chemical Shift (δ) ppm | Multiplicity | Assignment | Reference |
|---------------------|------------------------------------|--------------|------------------------------------|-----------|
| ^1H NMR | ~0.2 | s | Si-(CH ₃) ₂ | [8] |
| | ~1.7 | d | Si-CH ₂ -CH | [8] |
| | ~2.8 | s | Si-CH ₂ -Cl | [8] |
| | ~4.9 | m | CH=CH ₂ | [8] |
| | ~5.8 | m | CH=CH ₂ | [8] |
| ^{13}C NMR | -3.5 | | Si-(CH ₃) ₂ | [1] |
| | 24.5 | | Si-CH ₂ -CH | [1] |
| | 28.5 | | Si-CH ₂ -Cl | [1] |
| | 114.5 | | CH=CH ₂ | [1] |
| | 134.0 | | CH=CH ₂ | [1] |

3.2.2. Mass Spectrometry (MS)

The mass spectrum of **Allyl(chloromethyl)dimethylsilane** shows a characteristic fragmentation pattern.

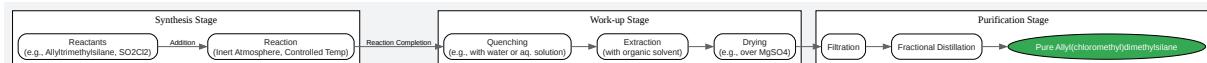
| m/z | Relative Intensity | Assignment | Reference |
|-----|--------------------|---|-----------|
| 148 | Low | [M] ⁺ (Molecular Ion) | [1] |
| 133 | Moderate | [M - CH ₃] ⁺ | [1] |
| 107 | High | [M - C ₃ H ₅] ⁺ | [1] |
| 93 | High | [M - CH ₂ Cl] ⁺ | [1] |
| 79 | High | [Si(CH ₃) ₂ Cl] ⁺ | [1] |

3.2.3. Infrared (IR) Spectroscopy

| Wavenumber (cm ⁻¹) | Assignment | Reference |
|--------------------------------|-------------------------|---------------------|
| ~3075 | =C-H stretch (alkene) | [1] |
| ~2960 | C-H stretch (alkane) | [1] |
| ~1630 | C=C stretch (alkene) | [1] |
| ~1250 | Si-CH ₃ bend | [1] |
| ~840, 780 | Si-C stretch | [1] |
| ~700 | C-Cl stretch | [1] |

Visualizing the Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **Allyl(chloromethyl)dimethylsilane**.

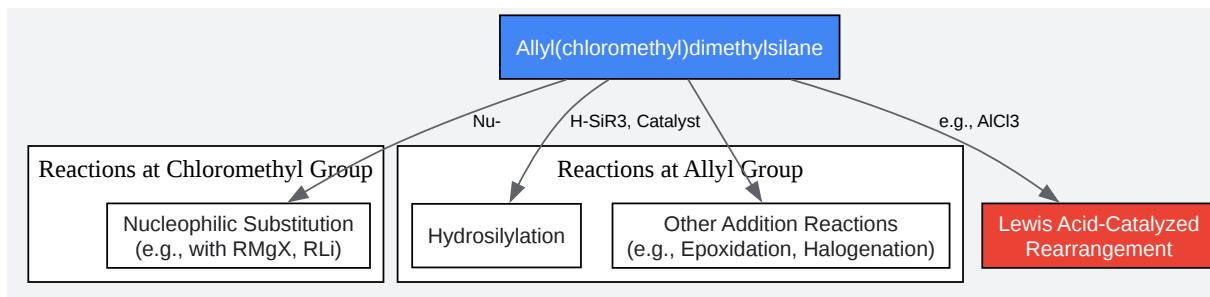


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Caption: Generalized workflow for the synthesis of **Allyl(chloromethyl)dimethylsilane**.

Reactivity and Applications

Allyl(chloromethyl)dimethylsilane undergoes a variety of chemical transformations. The chloromethyl group is susceptible to nucleophilic attack, making it a useful precursor for introducing the allyl(dimethyl)silylmethyl moiety. The allyl group can participate in hydrosilylation, epoxidation, and other addition reactions.^[9] In the presence of Lewis acids, it can undergo intramolecular rearrangement reactions.



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Caption: Key reaction pathways of **Allyl(chloromethyl)dimethylsilane**.

Conclusion

This technical guide has provided a detailed overview of the synthesis and characterization of **Allyl(chloromethyl)dimethylsilane**. The experimental protocols for its preparation, along with comprehensive spectroscopic and physical data, offer a valuable resource for researchers in organic synthesis and drug development. The versatility of this reagent, stemming from its dual reactivity, ensures its continued importance as a building block in the creation of novel molecules and materials.

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- To cite this document: BenchChem. [Synthesis and Characterization of Allyl(chloromethyl)dimethylsilane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268312#synthesis-and-characterization-of-allyl-chloromethyl-dimethylsilane]

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